

# N<sup>2</sup>-Phenoxyacetylguanosine: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: N<sup>2</sup>-Phenoxyacetylguanosine

Cat. No.: B15595483

[Get Quote](#)

## Abstract

This technical guide provides an in-depth overview of N<sup>2</sup>-Phenoxyacetylguanosine, a key building block in the chemical synthesis of ribonucleic acids (RNA) and a potential modulator of the innate immune system. This document details its chemical identity, physicochemical properties, and its primary applications in scientific research. Detailed experimental protocols for its synthesis and use in oligonucleotide synthesis are provided as representative examples. Furthermore, its potential interaction with Toll-like receptor 7 (TLR7) is explored, with a suggested experimental workflow for its investigation. This guide is intended for researchers, scientists, and professionals in the fields of drug development, molecular biology, and medicinal chemistry.

## Introduction

N<sup>2</sup>-Phenoxyacetylguanosine is a modified nucleoside, specifically a derivative of guanosine. The key structural feature is the presence of a phenoxyacetyl group attached to the exocyclic amine (N<sup>2</sup>) of the guanine base. This modification serves a crucial role as a protecting group in the solid-phase synthesis of RNA, preventing unwanted side reactions during the assembly of the oligonucleotide chain. The phenoxyacetyl group is favored for its stability during the synthesis cycles and its facile removal under mild basic conditions, which preserves the integrity of the synthesized RNA molecule.

Beyond its role in nucleic acid chemistry, N<sup>2</sup>-Phenoxyacetylguanosine belongs to a class of guanosine analogs that have been identified as potential ligands for Toll-like receptor 7 (TLR7).

[1] TLR7 is an endosomal receptor that plays a critical role in the innate immune system by recognizing single-stranded RNA viruses. Activation of TLR7 triggers a signaling cascade that leads to the production of type I interferons and other pro-inflammatory cytokines, mounting an antiviral response.[1] The potential for N<sup>2</sup>-Phenoxyacetylguanosine to act as a TLR7 agonist opens avenues for its investigation in immunology and drug development for infectious diseases and oncology.

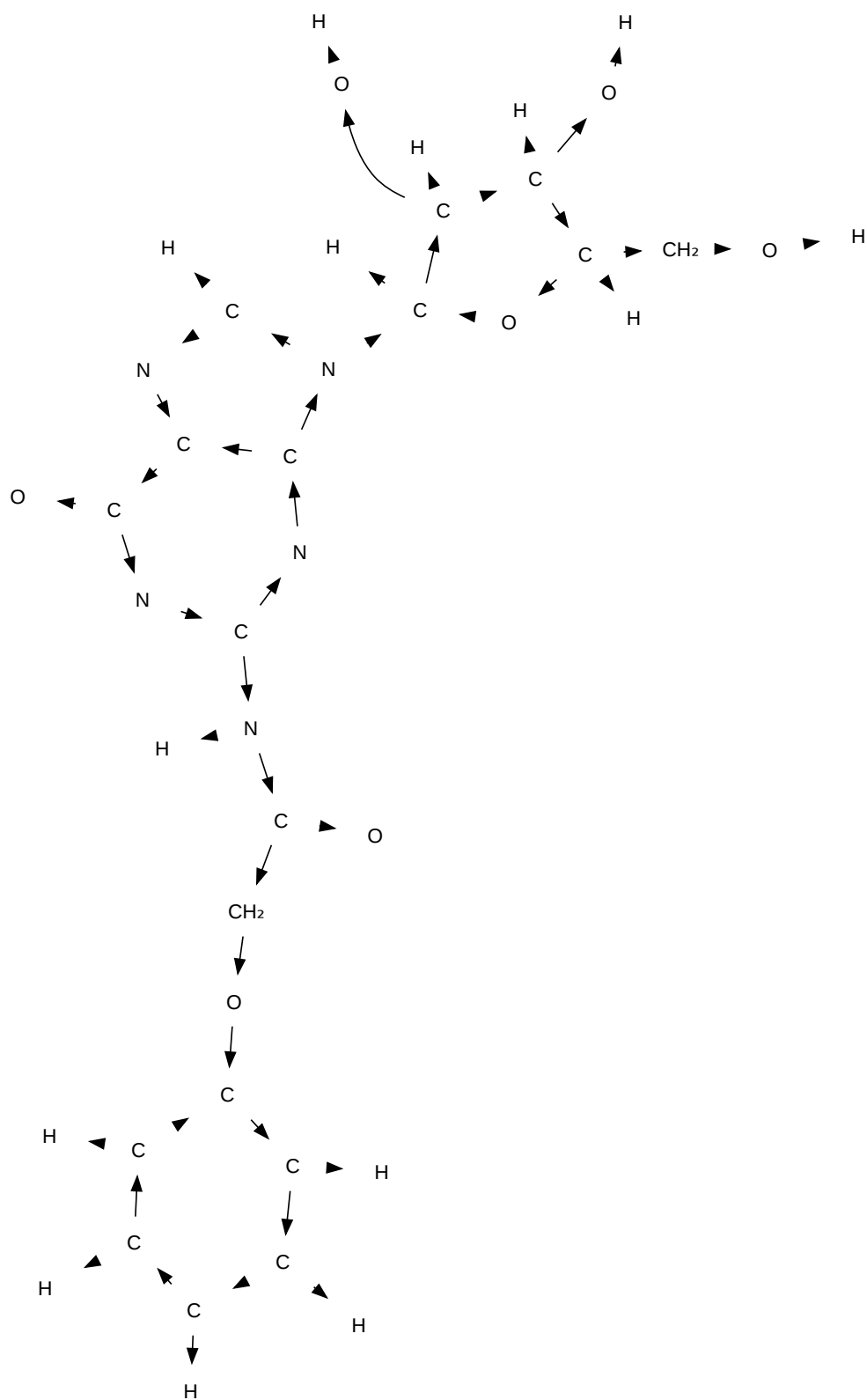
This guide aims to consolidate the available technical information on N<sup>2</sup>-Phenoxyacetylguanosine, providing a valuable resource for researchers utilizing this compound in their work.

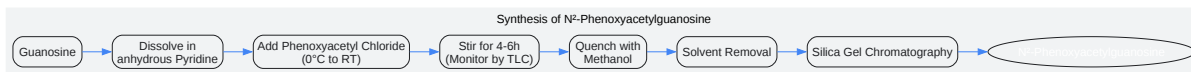
## Chemical Identity and Molecular Structure

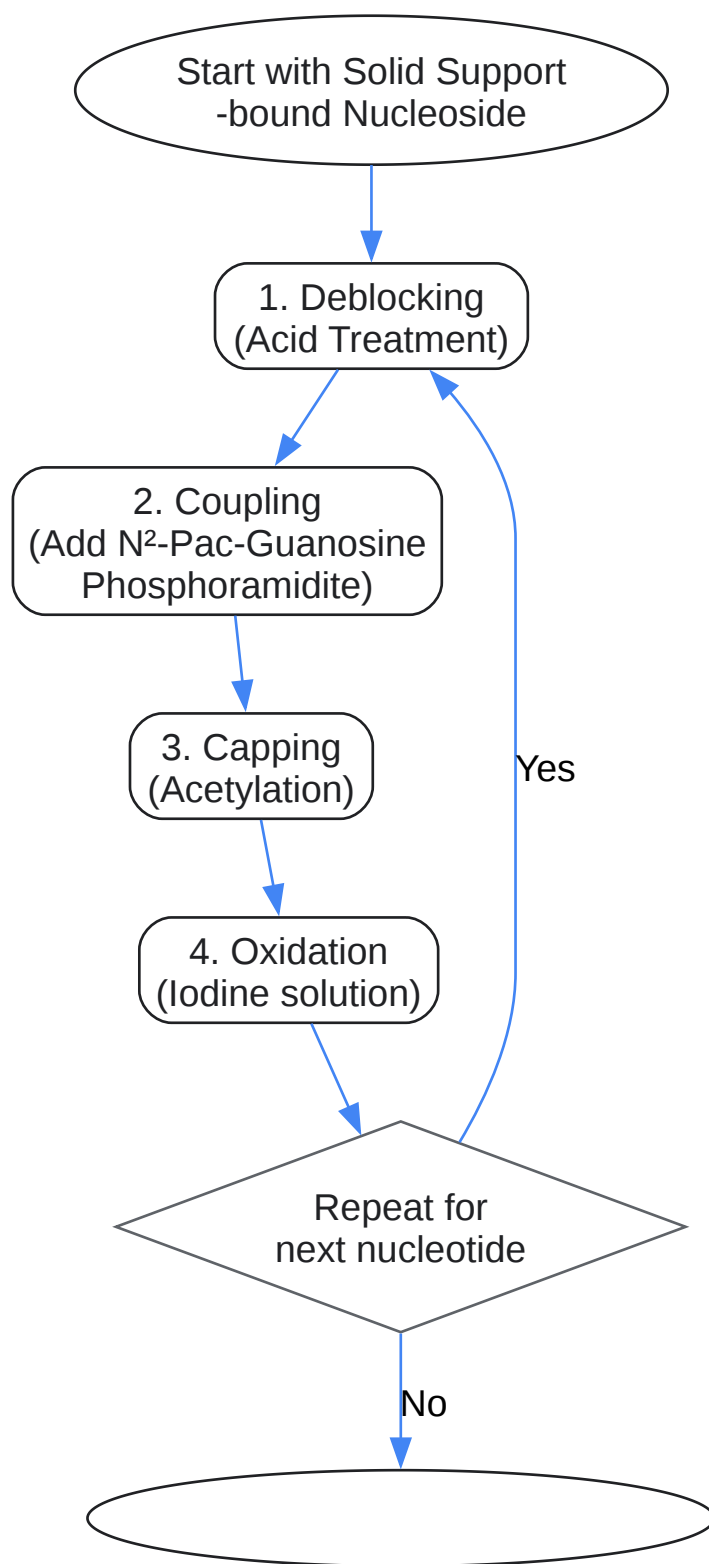
The fundamental identification and structural details of N<sup>2</sup>-Phenoxyacetylguanosine are summarized below.

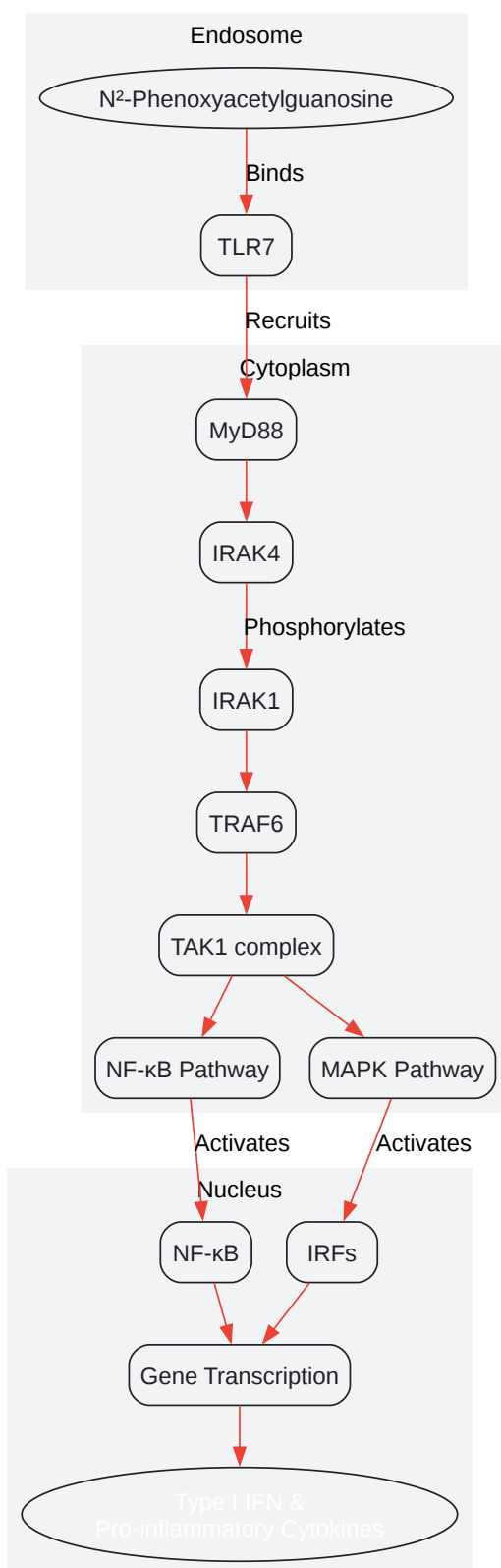
Identifier	Value
Compound Name	N <sup>2</sup> -Phenoxyacetylguanosine
Synonyms	N-(2-Phenoxyacetyl)guanosine, N2-PAC-rG
CAS Number	119824-66-7
Molecular Formula	C <sub>18</sub> H <sub>19</sub> N <sub>5</sub> O <sub>7</sub>
Molecular Weight	417.37 g/mol
SMILES	<chem>C1=CC=C(C=C1)OCC(=O)NC2=NC3=C(C(=O)N2)N=CN3[C@H]4--INVALID-LINK--CO)O"&gt;C@@HO</chem>

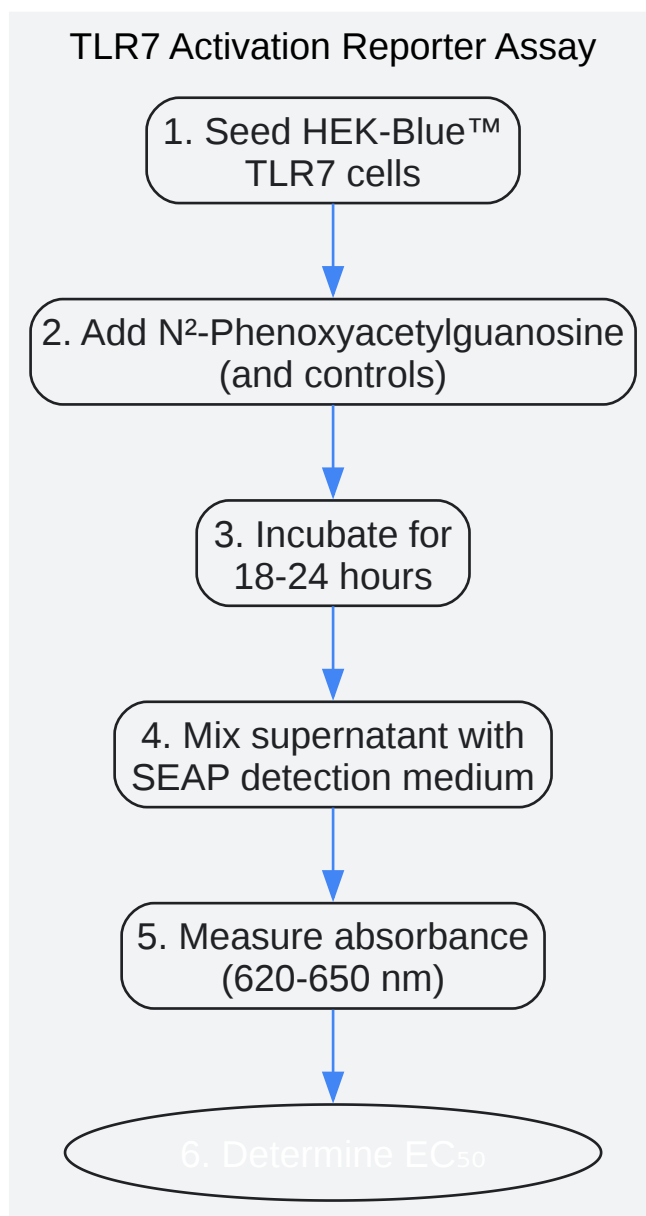
Molecular Structure:











[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-(2-Phenoxyacetyl)guanosine | 119824-66-7 [chemicalbook.com]
- To cite this document: BenchChem. [N<sup>2</sup>-Phenoxyacetylguanosine: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15595483#n2-phenoxyacetylguanosine-cas-number-and-molecular-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)